

4-Chloroethcathinone vs 4-Chloromethcathinone structural differences

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Compound of Interest

Compound Name: *4-Chloroethcathinone hydrochloride*

CAS No.: 22198-75-0

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An In-Depth Technical Guide to the Core Structural Differences Between 4-Chloroethcathinone and 4-Chloromethcathinone

Abstract

This technical guide provides a comprehensive analysis of the structural distinctions between 4-Chloroethcathinone (4-CEC) and 4-Chloromethcathinone (4-CMC), two synthetic cathinones of significant interest to researchers, scientists, and drug development professionals. The primary focus is a detailed examination of their molecular architecture, highlighting the key differences that influence their chemical identity, physicochemical properties, and analytical characterization. This document is structured to offer field-proven insights grounded in authoritative references, presenting complex information in an accessible format with clear visualizations to support experimental design and interpretation.

Introduction: The Significance of Halogenated Cathinones

Substituted cathinones represent a vast and evolving class of psychoactive compounds. Their core structure, a β -keto-phenethylamine, is amenable to extensive chemical modification. One common alteration is halogenation of the phenyl ring, which can significantly modulate a compound's pharmacological and toxicological profile. The introduction of a chlorine atom at

the para- (4-) position, as seen in 4-CEC and 4-CMC, is a prevalent motif. Understanding the subtle yet critical structural variations between these closely related analogues is paramount for accurate analytical identification, prediction of biological activity, and the development of effective detection methodologies. This guide will dissect the foundational structural differences between 4-CEC and 4-CMC, providing the causal links between molecular structure and key chemical properties.

Molecular Structure Elucidation

The definitive identity of a chemical compound is rooted in its molecular structure. Here, we present a detailed breakdown of 4-CEC and 4-CMC.

4-Chloroethcathinone (4-CEC)

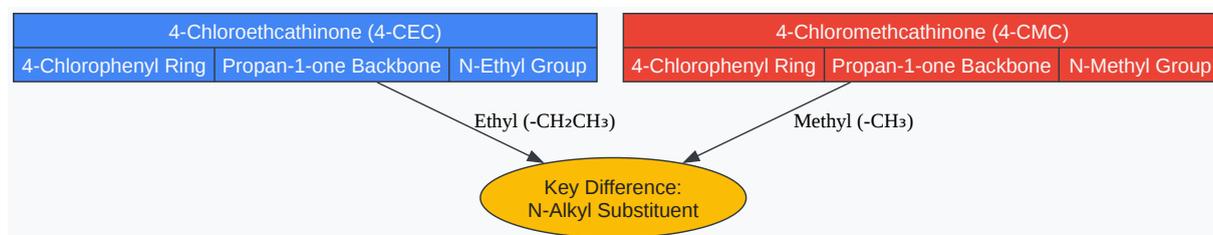
- Synonyms: 4-CEC, 1-(4-chlorophenyl)-2-(ethylamino)propan-1-one[1][2]
- Molecular Formula: $C_{11}H_{14}ClNO$ [2][3][4][5]
- Molar Mass: 211.69 g/mol [2][4][6]
- Core Structure: 4-CEC is built upon a cathinone framework. This consists of a propiophenone core (a benzene ring attached to a three-carbon chain with a ketone at the first carbon). A chlorine atom is substituted at the fourth position (para-position) of the phenyl ring. The defining feature of 4-CEC is the ethyl group attached to the amino nitrogen at the second carbon of the propane chain.

4-Chloromethcathinone (4-CMC)

- Synonyms: 4-CMC, Clephedrone, 1-(4-chlorophenyl)-2-(methylamino)propan-1-one[7][8][9]
- Molecular Formula: $C_{10}H_{12}ClNO$ [7][9]
- Molar Mass: 197.66 g/mol [7][9][10]
- Core Structure: 4-CMC shares the same 4-chlorinated propiophenone backbone as 4-CEC. The critical point of divergence is the substituent on the amino nitrogen. In 4-CMC, this is a methyl group.[7][8][11]

The Primary Structural Differentiator: N-Alkylation

The fundamental structural difference between 4-CEC and 4-CMC is the nature of the N-alkyl group. 4-CEC is the N-ethyl analogue, while 4-CMC is the N-methyl analogue. This distinction—a single methylene bridge ($-\text{CH}_2-$)—is the sole variance in their molecular connectivity.



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Caption: Diagram highlighting the N-alkyl group as the key structural difference.

This variation directly impacts the compound's molar mass, lipophilicity, and steric profile, which in turn can influence its binding affinity to biological targets and its metabolic fate.

Comparative Physicochemical Data

A quantitative summary of the physicochemical properties underscores the direct consequences of the structural difference.

Property	4-Chloroethcathinone (4-CEC)	4-Chloromethcathinone (4-CMC)	Reference
IUPAC Name	1-(4-chlorophenyl)-2-(ethylamino)propan-1-one	1-(4-chlorophenyl)-2-(methylamino)propan-1-one	[2][8]
Molecular Formula	C ₁₁ H ₁₄ ClNO	C ₁₀ H ₁₂ ClNO	[2][7]
Molar Mass (Free Base)	211.69 g/mol	197.66 g/mol	[2][7]
Molar Mass (HCl Salt)	~248.2 g/mol	~234.1 g/mol	[1][3][12][13]

This data provides a clear, quantifiable distinction essential for analytical chemistry, particularly in mass spectrometry where the difference in molar mass is a definitive identifying feature.

Experimental Protocol: Analytical Differentiation by GC-MS

The structural similarity between 4-CEC and 4-CMC necessitates robust analytical techniques for unambiguous differentiation. Gas Chromatography-Mass Spectrometry (GC-MS) is a gold-standard method for this purpose.

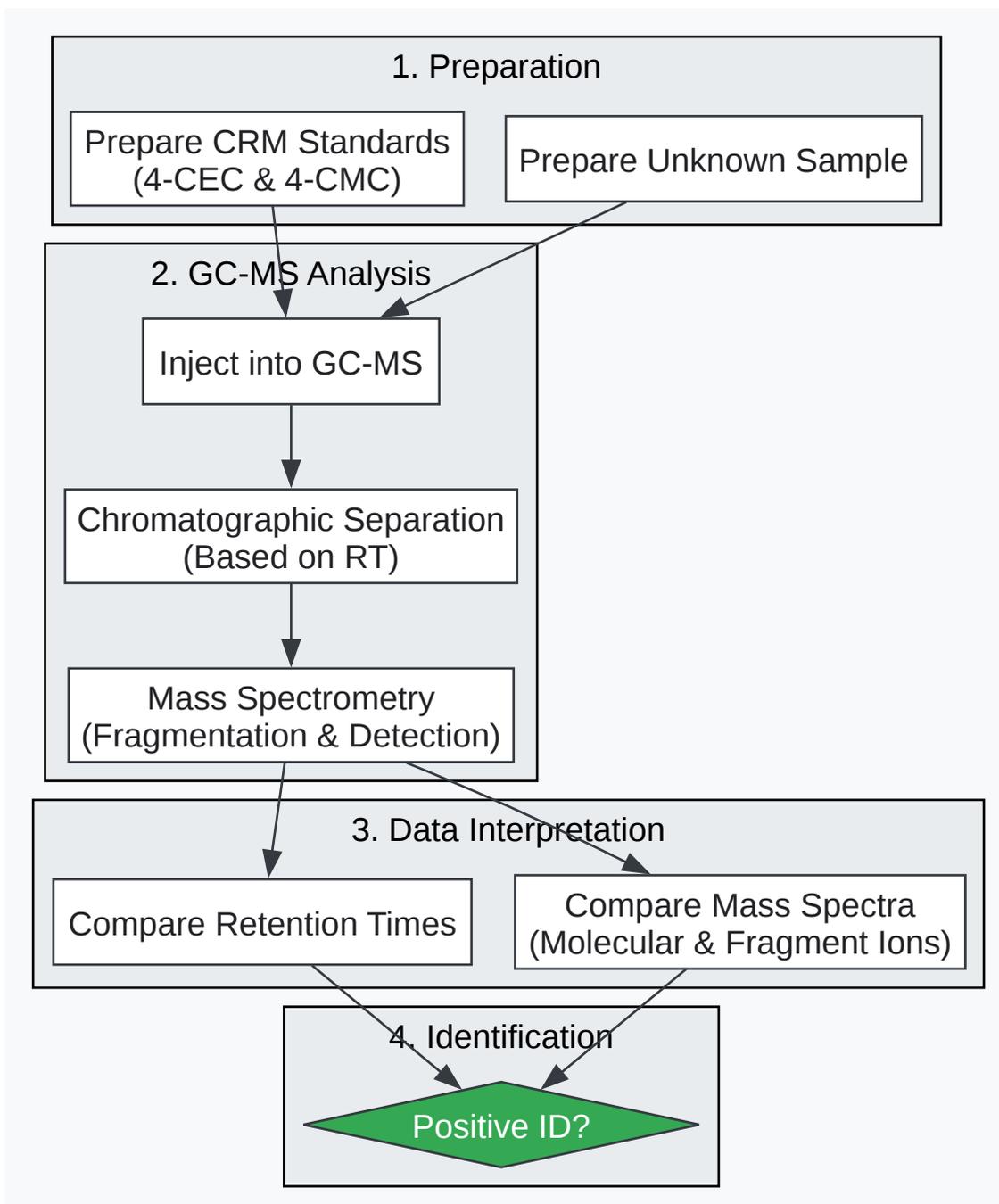
Objective: To develop a self-validating protocol for the separation and identification of 4-CEC and 4-CMC from a mixed or unknown sample.

Methodology:

- Standard Preparation:
 - Prepare individual certified reference material (CRM) solutions of 4-CEC and 4-CMC in methanol at a concentration of 1 mg/mL.
 - Prepare a mixed standard containing both analytes at 1 mg/mL.

- Causality: Using individual CRMs allows for the unambiguous determination of retention time and mass spectra for each compound, which serves as the validation standard for the mixed sample.
- Sample Preparation:
 - Dissolve the unknown sample in methanol. If the sample is in a complex matrix, a liquid-liquid or solid-phase extraction may be necessary to isolate the analytes.
- GC-MS Instrumentation & Conditions:
 - GC Column: A non-polar capillary column (e.g., DB-5ms, 30m x 0.25mm x 0.25 μ m) is effective for separating these compounds.
 - Oven Temperature Program:
 - Initial: 150°C, hold for 1 min.
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min.
 - Injector: Splitless mode at 250°C.
 - MS Detector: Electron Ionization (EI) at 70 eV. Scan range of 40-400 m/z.
 - Causality: The temperature ramp ensures separation based on boiling point differences, while EI provides reproducible fragmentation patterns for library matching and structural confirmation.
- Data Analysis & Validation:
 - Inject individual CRMs to establish retention times (RT) and confirm mass spectra. 4-CEC, being larger, will typically have a slightly longer RT than 4-CMC.
 - Inject the mixed standard to confirm baseline separation.
 - Inject the unknown sample.

- Identification Criteria: A positive identification requires a match in both retention time (within a narrow window, e.g., ± 0.05 min) and the mass spectrum (match score $>90\%$ against the CRM spectrum). The molecular ion (M^+) and key fragment ions must be present.



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Caption: A self-validating workflow for the differentiation of 4-CEC and 4-CMC.

Conclusion

The structural difference between 4-Chloroethcathinone and 4-Chloromethcathinone is concisely defined by the substitution of an ethyl group versus a methyl group on the amino nitrogen. This seemingly minor alteration creates two distinct chemical entities with unique molecular formulas and molar masses. This guide has detailed this core difference, provided a quantitative comparison of their properties, and outlined a robust, self-validating analytical protocol for their differentiation. For scientists and researchers, this foundational knowledge is critical for ensuring the integrity of experimental work and the accurate interpretation of analytical data.

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